

Using 3',5'-Dimethyl-3-(2-methylphenyl)propiofenone as a pharmaceutical intermediate

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Compound of Interest

Compound Name: 3',5'-Dimethyl-3-(2-methylphenyl)propiofenone

CAS No.: 898789-60-1

Cat. No.: B1360505

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Technical Application Note: 3',5'-Dimethyl-3-(2-methylphenyl)propiofenone

A Strategic Intermediate for 1,3-Diarylpropane Pharmacophores

Executive Summary & Chemical Identity[1]

3',5'-Dimethyl-3-(2-methylphenyl)propiofenone is a high-value pharmaceutical intermediate characterized by a 1,3-diarylpropane backbone. This structural motif is a "privileged scaffold" in medicinal chemistry, serving as the hydrophobic core for various Central Nervous System (CNS) agents, particularly Sigma-1 receptor (

R) agonists, dopamine stabilizers, and centrally acting muscle relaxants (similar to Tolperisone).

The molecule features a specific substitution pattern—a 3,5-dimethyl group on the acetophenone ring and an ortho-methyl group on the distal phenyl ring. This steric bulk is critical for modulating metabolic stability (blocking metabolic "soft spots") and enhancing selectivity for hydrophobic binding pockets in GPCRs and ion channels.

Property	Data
IUPAC Name	1-(3,5-dimethylphenyl)-3-(2-methylphenyl)propan-1-one
CAS Number	898789-60-1
Molecular Formula	
Molecular Weight	252.35 g/mol
Physical State	Viscous oil or low-melting solid (depending on purity)
Solubility	Soluble in DCM, EtOAc, DMSO; Insoluble in water
Key Pharmacophore	1,3-Diarylpropane (Linker length: 3 carbons)

Application Logic: The "Privileged Scaffold" Hypothesis

In drug design, this intermediate is utilized to access two primary chemical spaces. The choice of downstream chemistry dictates the therapeutic class:

- Pathway A: Sigma-1 Receptor Ligands (Neuroprotection)
 - Mechanism:[1][2] The ketone is converted via reductive amination to a tertiary amine. The 1,3-diarylpropylamine structure mimics the pharmacophore of high-affinity

R agonists (e.g., SA4503, Cutimesal), which promote mitochondrial stability and neuroplasticity.

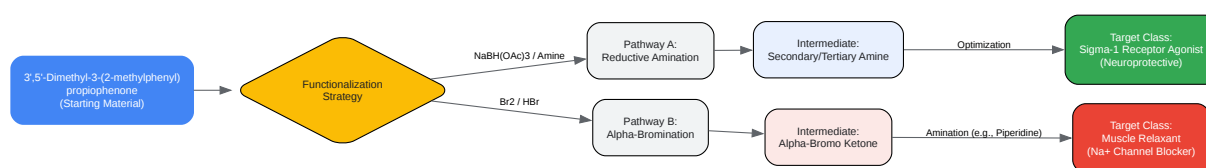
- Pathway B: Centrally Acting Muscle Relaxants
 - Mechanism:[1][2] The ketone undergoes

-functionalization (Mannich reaction or

-bromination/amination). This yields structures analogous to Tolperisone or Eperisone, which block voltage-gated sodium channels and stabilize membranes.

Visualizing the Application Workflow

The following diagram illustrates the critical decision points in using this intermediate.



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Figure 1: Strategic divergence in the synthesis of CNS-active agents using the propiophenone intermediate.

Detailed Experimental Protocols

Protocol 1: Synthesis of the Intermediate (The "Make")

Note: If the intermediate is not purchased, it must be synthesized with high regiocontrol. The most robust method is the Aldol-Reduction sequence.

Objective: Synthesize **3',5'-Dimethyl-3-(2-methylphenyl)propiophenone** from 3,5-dimethylacetophenone and 2-methylbenzaldehyde.

Reagents:

- 3,5-Dimethylacetophenone (1.0 eq)
- 2-Methylbenzaldehyde (1.0 eq)

- Sodium Hydroxide (NaOH), 10% aq.[3]
- Ethanol (solvent)
- Palladium on Carbon (Pd/C), 10% w/w
- Hydrogen gas ()

Step-by-Step Methodology:

- Claisen-Schmidt Condensation:
 - Charge a reactor with 3,5-dimethylacetophenone (100 mmol) and 2-methylbenzaldehyde (100 mmol) in Ethanol (200 mL).
 - Cool to 0–5°C.
 - Dropwise add 10% NaOH (50 mL) over 30 minutes, maintaining temperature <10°C.
 - Allow to warm to room temperature (20–25°C) and stir for 4–6 hours.
 - Checkpoint: Monitor by TLC/HPLC for the disappearance of acetophenone. The product (Chalcone) will likely precipitate as a yellow solid.
 - Workup: Filter the solid, wash with cold water/ethanol (1:1) until neutral pH. Dry under vacuum.
- Catalytic Hydrogenation:
 - Dissolve the Chalcone (intermediate) in Ethyl Acetate or Ethanol.
 - Add 10% Pd/C catalyst (5% by weight of substrate).
 - Hydrogenate at 30–50 psi pressure at room temperature for 2–4 hours.

- Critical Note: Monitor closely to prevent over-reduction of the ketone to the alcohol. Stop immediately when the alkene is consumed.
- Purification: Filter through Celite to remove Pd/C. Concentrate the filtrate.
- Result: **3',5'-Dimethyl-3-(2-methylphenyl)propiophenone** (Yield >85%).[\[3\]](#)

Protocol 2: Downstream Application (The "Use")

Scenario: Synthesis of a Sigma-1 Agonist via Reductive Amination.

Objective: Convert the ketone to a tertiary amine (e.g., N-propyl-1-(3,5-dimethylphenyl)-3-(2-methylphenyl)propan-1-amine).

Reagents:

- **3',5'-Dimethyl-3-(2-methylphenyl)propiophenone** (Intermediate)[\[4\]](#)
- Propylamine (or desired cyclic amine like Piperidine)
- Titanium(IV) isopropoxide (
) – Lewis Acid Catalyst
- Sodium Borohydride (
) or Sodium Triacetoxyborohydride (
)
- Methanol/THF

Methodology:

- Imine Formation:
 - In a dry flask under

, dissolve the propiophenone (10 mmol) in dry THF (20 mL).

- Add the amine (12 mmol, 1.2 eq).
- Add

(15 mmol, 1.5 eq) to scavenge water and activate the carbonyl.
- Stir at room temperature for 6–12 hours. (Solution usually turns yellow/orange).
- Reduction:
 - Dilute with Methanol (10 mL).
 - Cool to 0°C.
 - Add

(20 mmol, 2.0 eq) portion-wise. Caution: Gas evolution.
 - Stir for 2 hours at ambient temperature.
- Quench & Isolation:
 - Quench with 1N NaOH (to precipitate Titanium salts).
 - Filter through a pad of Celite.
 - Extract the filtrate with Dichloromethane (DCM).
 - Wash organic layer with brine, dry over

.
 - Purification: Flash column chromatography (Silica gel, Hexane:EtOAc with 1%

).

Quality Control & Analytical Standards

To ensure the integrity of the intermediate before downstream processing, the following specifications must be met.

Test	Method	Acceptance Criteria
Purity	HPLC-UV (254 nm)	> 98.0% Area
Identity	¹ H-NMR (CDCl ₃)	Characteristic multiplets: 2.3 (s, 6H, Ar-Me), 2.9-3.2 (m, 4H, linker)
Residual Solvent	GC-Headspace	Ethanol < 5000 ppm
Heavy Metals	ICP-MS	Pd < 10 ppm (if synthesized via hydrogenation)

Key NMR Diagnostic Signals:

- Linker: The ethylene bridge () appears as two distinct triplets or multiplets around 3.0–3.3 ppm.
- Aromatic Region: The 3,5-dimethyl substitution pattern on the ketone ring typically shows a singlet (2H) and a singlet (1H) pattern, or close multiplets, distinct from the complex multiplet of the 2-methylphenyl ring.

Safety & Handling (E-E-A-T)

- Lachrymator Warning: While the propiophenone itself is generally stable, -brominated derivatives (if generated in Pathway B) are potent lachrymators (tear gas agents). All work involving bromination must be performed in a high-efficiency fume hood.
- Environmental: The synthesis involves transition metals (Pd). Waste streams must be segregated for metal recovery.
- Storage: Store under nitrogen in a cool, dry place. Ketones can undergo slow autoxidation or moisture absorption over time.

References

- PubChem Compound Summary. (2025). **3',5'-Dimethyl-3-(2-methylphenyl)propiophenone** (CID 898789-60-1).[4] National Center for Biotechnology Information.
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Sources

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